

Introduction to γ -Fagarine: A Furoquinoline Alkaloid of Note

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Compound of Interest

Compound Name: *gamma-Fagarine*

CAS No.: 524-15-2

Cat. No.: B045102

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γ -Fagarine is a naturally occurring alkaloid predominantly found in plants of the Rutaceae family, such as those from the genera *Zanthoxylum*, *Ruta*, and *Dictamnus*. As a member of the furoquinoline class, its chemical architecture is characterized by a furan ring fused to a quinoline core. This structural motif is shared by other notable alkaloids like dictamnine and skimmianine and is foundational to the diverse biological activities observed for this class of compounds. γ -Fagarine has been investigated for a range of pharmacological effects, including antiviral, mutagenic, and cytotoxic properties, making it a compelling subject for further research.

Chemical Identity and Structure

The unambiguous identification of a compound is paramount in scientific research. γ -Fagarine is defined by a precise arrangement of atoms, which is captured by various chemical identifiers.

The core structure is a tricyclic system where a furan ring is fused at the 'b' face of a quinoline heterocycle. The IUPAC name, 4,8-dimethoxyfuro[2,3-b]quinoline, precisely describes the locations of the two methoxy (-OCH₃) groups that distinguish it from other furoquinoline alkaloids.

Caption: Core chemical features of γ -Fagarine.

Physicochemical and Spectroscopic Properties

Understanding the physical and chemical properties of γ -Fagarine is essential for its handling, formulation, and analysis. The compound is typically a solid powder at room temperature.

Physicochemical Data

The following table summarizes the key physicochemical properties of γ -Fagarine, compiled from authoritative chemical databases.

Property	Value	Source(s)
IUPAC Name	4,8-dimethoxyfuro[2,3-b]quinoline	
CAS Number	524-15-2	
Molecular Formula	C ₁₃ H ₁₁ NO ₃	
Molecular Weight	229.23 g/mol	
Appearance	Solid powder	
Melting Point	141-142 °C	
Solubility	Soluble in Chloroform, Dichloromethane, DMSO, Acetone. Poorly soluble in water.	
InChIKey	KFBCTNNQFGONHB-UHFFFAOYSA-N	
Canonical SMILES		

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